

# MENT Dione: A Head-to-Head Comparison with Other Designer Steroids

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## Compound of Interest

**Compound Name:** 7-alpha-Methyl-estra-4-ene-3,17-dione

**Cat. No.:** B7838580

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MENT dione, also known as trestione or  $7\alpha$ -methyl-19-norandrostenedione, is a prohormone that converts in the body to the potent androgen, Trestolone (MENT), which is chemically identified as  $7\alpha$ -methyl-19-nortestosterone.<sup>[1]</sup> As a nandrolone derivative, Trestolone has garnered significant interest within the scientific and bodybuilding communities for its pronounced anabolic properties.<sup>[1]</sup> This guide provides a detailed, head-to-head comparison of MENT dione/Trestolone with other popular designer steroids, focusing on their performance based on available experimental data.

## Quantitative Comparison of Anabolic and Androgenic Properties

The efficacy of an anabolic-androgenic steroid (AAS) is often characterized by its anabolic-to-androgenic (A/A) ratio. This ratio provides a measure of the desired muscle-building (anabolic) effects versus the often-undesirable masculinizing (androgenic) side effects. The data presented below is compiled from various sources and should be interpreted with the understanding that direct comparisons can be challenging due to variations in experimental methodologies across different studies.

Compound	Anabolic Rating	Androgenic Rating	Anabolic:Androgenic Ratio	Notes
Trestolone (MENT)	2300	650	~3.5 : 1	Intramuscular administration, relative to methyltestosterone (100:100).[2]
Trestolone (MENT) (Oral)	540	840	~0.6 : 1	Oral administration, relative to methyltestosterone (100:100).[2]
Testosterone	100	100	1 : 1	Baseline for comparison.
Trenbolone	500	500	1 : 1	A potent AAS often used as a benchmark for comparison.[2]
Methylstenbolone	Data not available in comparative studies	Data not available in comparative studies	Data not available in comparative studies	Anecdotally considered a potent oral anabolic agent.
Dimethazine (DMZ)	Data not available in comparative studies	Data not available in comparative studies	Data not available in comparative studies	Structurally two molecules of an anabolic steroid bound together.
Epistane	Data not available in comparative studies	Data not available in comparative studies	Data not available in comparative studies	A derivative of dihydrotestosterone (DHT).

Note: The anabolic and androgenic ratings are typically determined through the Hershberger assay, which measures the change in weight of specific tissues in castrated male rats.

One study reported that Trestolone acetate is 23 times as potent as a myotropic (anabolic) agent and 6.5 times as potent as an androgen compared to testosterone propionate when administered parenterally.<sup>[3]</sup> Another source suggests Trestolone's anabolic properties are approximately 10 times that of testosterone.<sup>[4][5]</sup>

## Androgen Receptor Binding Affinity and In Vitro Potency

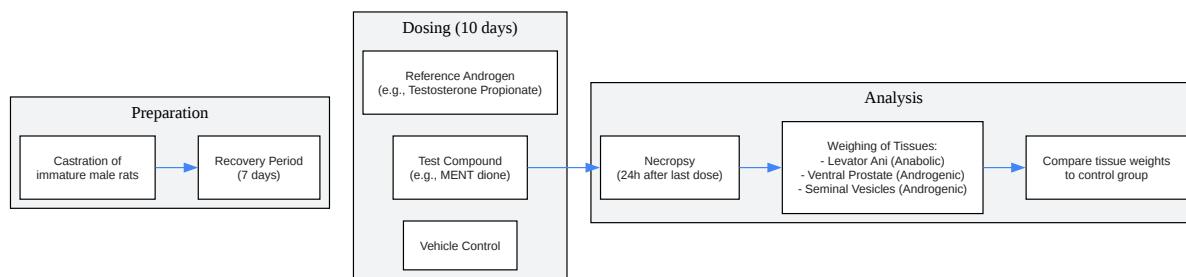
The biological activity of designer steroids is primarily mediated through their binding to and activation of the androgen receptor (AR). The relative binding affinity (RBA) and the effective concentration required to elicit a half-maximal response (EC50) in a transactivation assay are key indicators of a compound's potency at the molecular level.

Compound	Relative Binding Affinity (RBA) for AR (% of Testosterone)	EC50 in AR Transactivation Assay	Notes
Trestolone (MENT)	50-75% <sup>[6]</sup>	Data not available	The high potency of MENT is suggested to be primarily related to its high affinity for the AR. <sup>[7]</sup>
Testosterone	100%	Data not available	Baseline for RBA.
Dihydrotestosterone (DHT)	150-200%	Data not available	A potent natural androgen.
Trenbolone	~500%	Data not available	Exhibits very high binding affinity for the AR.
Methylstenbolone	Data not available	Data not available	
Dimethazine (DMZ)	Data not available	Data not available	
Epistane	Data not available	Data not available	

# Signaling Pathways and Experimental Workflows

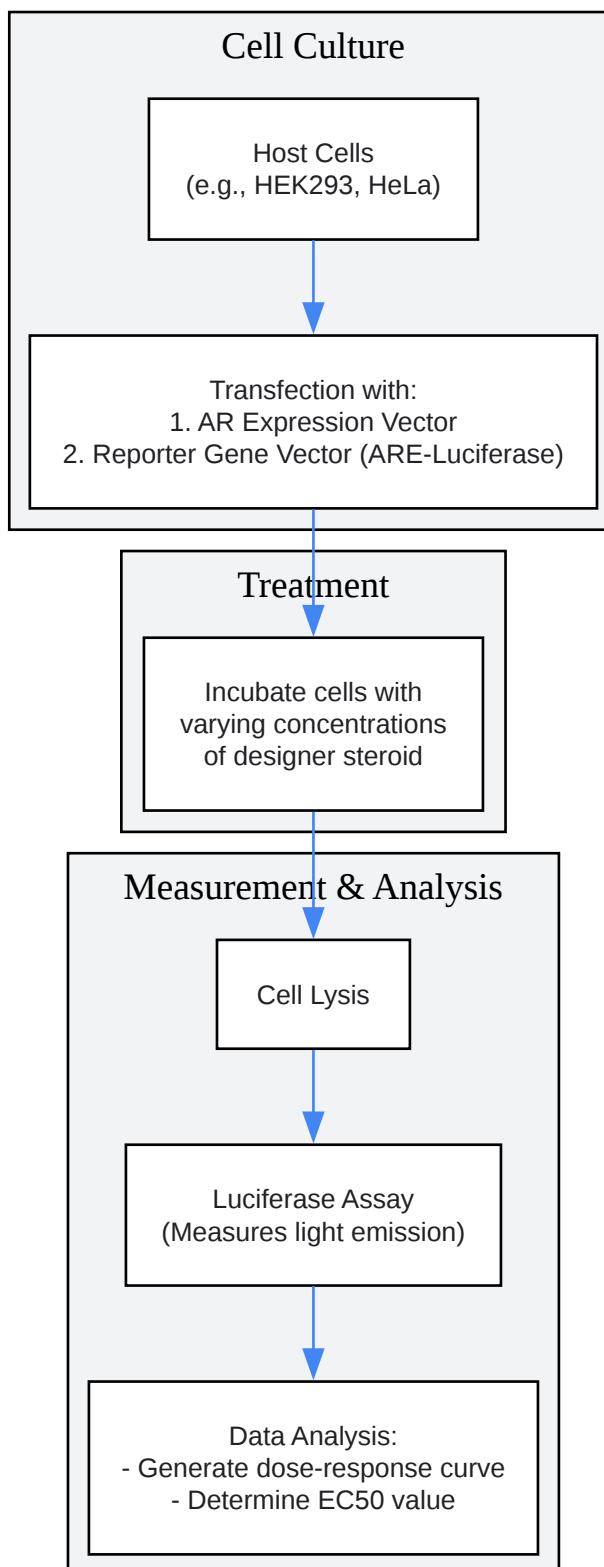
The following diagrams illustrate the androgen receptor signaling pathway and the general workflows for key experiments used to characterize designer steroids.

Caption: Androgen Receptor Signaling Pathway.



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Caption: Hershberger Assay Experimental Workflow.

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